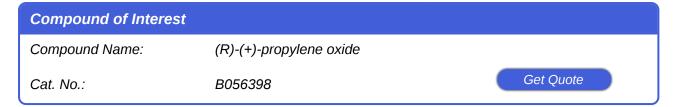


(R)-(+)-propylene oxide CAS number 15448-47-2

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An In-depth Technical Guide to (R)-(+)-Propylene Oxide

Topic: (R)-(+)-Propylene Oxide CAS Number: 15448-47-2

This technical guide provides a comprehensive overview of **(R)-(+)-propylene oxide**, a crucial chiral building block in chemical synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and materials science, offering detailed information on its properties, synthesis, applications, and safety protocols.

Chemical and Physical Properties

(R)-(+)-Propylene oxide, also known as (R)-(+)-1,2-epoxypropane or (2R)-2-methyloxirane, is a colorless, volatile liquid with an ether-like odor.[1][2] It is a chiral epoxide, existing as a single enantiomer.[2] This chirality makes it a valuable intermediate in the asymmetric synthesis of more complex molecules.[3] The compound is miscible with water and many organic solvents. [4][5][6][7]

Table 1: Physical and Chemical Properties of (R)-(+)-Propylene Oxide



Property	Value	Source(s)	
CAS Number	15448-47-2	[2][4]	
Molecular Formula	СзН6О	[1][2][6]	
Molecular Weight	58.08 g/mol	[3][8]	
Appearance	Colorless to light yellow liquid	[1][6][9]	
Boiling Point	33-34 °C	[4][6]	
Density	0.829 g/mL at 20 °C	[4][6]	
Refractive Index (n20/D)	1.366	[4][6]	
Optical Rotation ([α]20/D)	+14°, neat		
Flash Point	-40 °C (-40 °F) (Pensky- Martens closed cup)	[3]	
Water Solubility	405 g/L; Miscible	[5][7]	
Vapor Pressure	588 hPa at 20 °C	[6]	
Explosive Limit	1.9-37% (V)	[5]	

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **(R)-(+)-propylene oxide**.

Table 2: ¹H NMR Spectroscopic Data for Propylene Oxide

Assignment	Chemical Shift (ppm)	Solvent	Source(s)
СН	2.979 (m)	CDCl ₃	[10]
CH ₂	2.745 (m)	CDCl ₃	[10]
CH ₂	2.427 (m)	CDCl ₃	[10]
CH₃	1.316 (d)	CDCl ₃	[10]
			•



Note: Spectra available from various sources confirm these general shifts.[8][10][11]

Synthesis and Enantioselective Resolution

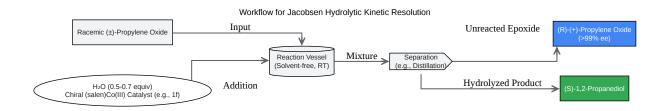
Industrially, propylene oxide is typically produced as a racemic mixture through processes like the chlorohydrin route or oxidation with organic peroxides.[1] To obtain the enantiomerically pure **(R)-(+)-propylene oxide**, a resolution step is required.

Hydrolytic Kinetic Resolution (HKR)

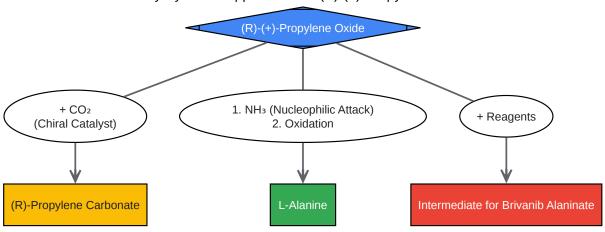
A highly efficient method for resolving racemic propylene oxide is the Jacobsen Hydrolytic Kinetic Resolution (HKR).[12][13] This process utilizes a chiral (salen)Co(III) complex as a catalyst to selectively hydrolyze one enantiomer of the epoxide, leaving the other unreacted and in high enantiomeric excess.[1][12][14] The HKR method is valued for its high selectivity, suitability for large-scale production, and the use of water as an inexpensive reactant.[12][14]

The reaction provides access to highly enantioenriched terminal epoxides, which are otherwise difficult to obtain.[14] The process involves a cooperative bimetallic catalytic mechanism where the chiral (salen)Co complex serves as both a precatalyst and cocatalyst.[13]





Key Synthetic Applications of (R)-(+)-Propylene Oxide



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